

Protocols for solubilizing and storing NF110

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Compound of Interest

Compound Name: NF110

Cat. No.: B12419100

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Application Notes and Protocols for NF110

For Researchers, Scientists, and Drug Development Professionals

Introduction

NF110 is a potent and selective antagonist of the P2X3 receptor, an ATP-gated ion channel primarily expressed in sensory neurons. Its inhibitory action on P2X3 receptors makes it a valuable tool for research in pain, particularly chronic and neuropathic pain, as well as in studies related to cough and urinary bladder function. Proper solubilization and storage of **NF110** are critical to ensure its stability and efficacy in experimental settings. These application notes provide detailed protocols for the solubilization and storage of **NF110**, ensuring reproducible and reliable results in your research.

Data Presentation

The following tables summarize the key quantitative data for the solubilization and storage of **NF110**.

Table 1: **NF110** Storage Conditions

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 2 years	Protect from light and moisture.
In DMSO	-80°C	Up to 6 months	Recommended for long-term storage.
In DMSO	4°C	Up to 2 weeks	Suitable for short-term storage.

Table 2: Recommended Solubilization Parameters

Parameter	Recommendation
Primary Solvent	Dimethyl Sulfoxide (DMSO)
Recommended Stock Concentration	10 mM
Molecular Weight of NF110	1096.91 g/mol

Experimental Protocols

Calculating the Required Amount of Solvent

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Volume of Solvent (L)} = \text{Mass of Compound (g)} / (\text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)})$$

Example for a 10 mM Stock Solution:

For 1 mg of **NF110** powder:

- Mass of **NF110** = 0.001 g
- Desired Concentration = 10 mM = 0.01 mol/L
- Molecular Weight of **NF110** = 1096.91 g/mol

Volume of DMSO (L) = $0.001 \text{ g} / (0.01 \text{ mol/L} * 1096.91 \text{ g/mol}) = 0.00009116 \text{ L}$

Volume of DMSO (μL) = $0.00009116 \text{ L} * 1,000,000 \text{ }\mu\text{L/L} \approx 91.16 \text{ }\mu\text{L}$

Therefore, you would add approximately 91.16 μL of DMSO to 1 mg of **NF110** to get a 10 mM stock solution.

Protocol for Solubilizing NF110

This protocol describes the preparation of a 10 mM stock solution of **NF110** in DMSO.

Materials:

- **NF110** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, low-retention polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator water bath

Procedure:

- Preparation: Before opening, centrifuge the vial of **NF110** powder at a low speed for 1-2 minutes to ensure all the powder is at the bottom of the vial.
- Solvent Addition: Carefully add the calculated volume of DMSO to the vial of **NF110** powder to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution:
 - Cap the vial tightly and vortex for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all the powder has dissolved.

- If necessary, sonicate the vial in a water bath for 5-10 minutes at room temperature to aid dissolution.
- Sterilization (Optional): If required for your application (e.g., cell culture), filter the stock solution through a 0.22 μm syringe filter compatible with DMSO.

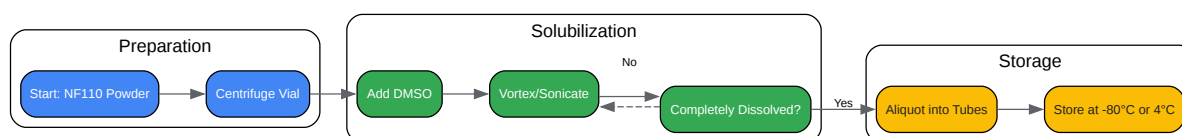
Protocol for Storing NF110 Stock Solutions

Proper storage is crucial to maintain the stability of the **NF110** stock solution.

Procedure:

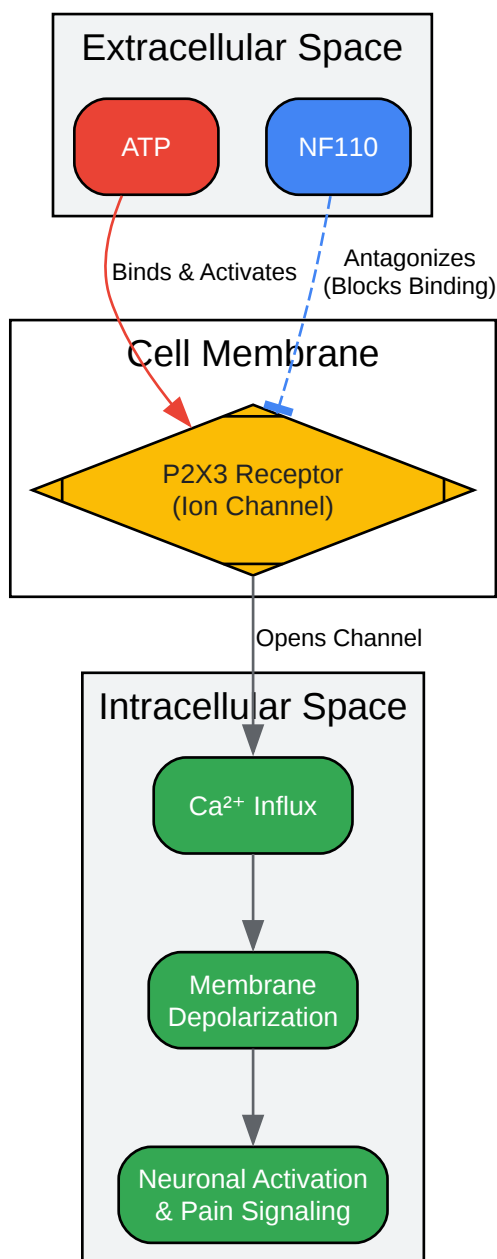
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the **NF110** stock solution into smaller, single-use volumes in sterile, low-retention microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
- Storage:
 - For long-term storage (up to 6 months), store the aliquots at -80°C .
 - For short-term storage (up to 2 weeks), store the aliquots at 4°C .
- Handling: When ready to use, thaw a single aliquot at room temperature. Avoid repeated warming and cooling of the stock solution.

Visualizations



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Caption: Workflow for solubilizing and storing **NF110**.



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Caption: P2X3 receptor signaling and inhibition by **NF110**.

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